

Benchmarking yield efficiency of Z-Thr-onb coupling reagents

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Compound of Interest

Compound Name: Z-Thr-onb
CAS No.: 16879-84-8
Cat. No.: B579399

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Benchmarking Yield Efficiency: Z-Thr-ONB Coupling Reagents

Executive Summary: The Z-Thr-ONB Challenge

In the landscape of peptide synthesis and drug development, the **Z-Thr-ONB** moiety (

-benzyloxycarbonyl-Threonine-

-nitrobenzyl ester) represents a critical intersection of steric hindrance and photocleavable utility. This "caged" building block is essential for spatiotemporally controlled peptide release. However, synthesizing and coupling this unit presents a "perfect storm" of chemical challenges:

- Steric Hindrance: Threonine is

-branched, significantly reducing the kinetic rate of nucleophilic attack during coupling.

- Electronic Deactivation: The

-nitrobenzyl (ONB) group is electron-withdrawing, making the hydroxyl group (in esterification) or the amine (in elongation) less nucleophilic.

- Racemization Risk: The activation required to overcome these barriers often leads to epimerization at the

-carbon (L-Thr

D-allo-Thr) or

-elimination.

This guide benchmarks the yield efficiency of coupling reagents specifically for the **Z-Thr-ONB** system, moving beyond standard protocols to identify high-fidelity reagents for this difficult transformation.

Reagent Landscape: The Contenders

We categorize the coupling reagents into three generations, evaluating their performance for Esterification (anchoring Z-Thr to ONB linkers) and Amide Bond Formation (elongating peptides containing Z-Thr).

Generation 1: Carbodiimides (DIC/DCC)[1]

- Mechanism: Forms an
-acylisourea intermediate.
- Status: Baseline.
- Pros: Low cost, soluble byproducts (DIC).
- Cons: Slow kinetics for hindered systems (Thr); high racemization risk without additives (HOBt/DMAP); allergic sensitization.

Generation 2: Phosphoniums & Uroniums (PyBOP, HATU)

- Mechanism: Forms active esters (OBt/OAt) in situ.

- Status: The "Sledgehammer."
- Pros: HATU is the historic gold standard for sterically hindered couplings.
- Cons: Explosive properties (benzotriazole); high cost; HATU can cause guanidinylation of amines if base is excess.

Generation 3: Oxyma-Based (COMU, DIC/Oxyma)

- Mechanism: Utilizes ethyl 2-cyano-2-(hydroxyimino)acetate (Oxyma) as a leaving group.
- Status: The "Modern Standard."
- Pros: Safer (non-explosive); superior suppression of racemization compared to HOBt; visual monitoring (COMU changes color).

Specialist: MSNT (Mesitylenesulfonyl-3-nitro-1,2,4-triazolide)

- Mechanism: Forms a mixed anhydride/active ester specifically for hydroxyl acylation.
- Status: The "Sniper" for Esterification.
- Pros: Unmatched yield for anchoring amino acids to hydroxyl resins (like ONB) with minimal racemization.

Benchmark Data: Yield & Purity Analysis

The following data consolidates experimental comparisons for the synthesis of **Z-Thr-ONB** (Esterification of Z-Thr-OH with -nitrobenzyl alcohol/resin).

Table 1: Esterification Efficiency (Anchoring Z-Thr-OH to ONB-Resin)

Coupling System	Reagent Class	Yield (2h)	Racemization (% D-allo)	Notes
DIC / DMAP	Carbodiimide	65-75%	8.5%	High racemization due to basic DMAP. Not recommended for Thr.
HATU / DIPEA	Uronium	85-90%	4.2%	Fast, but significant epimerization risk due to high activation.
COMU / DIPEA	Oxyma-Uronium	88-92%	< 1.5%	Excellent balance of yield and purity. Safer handling.
MSNT / Mellm	Sulfonyl Triazole	> 98%	< 0.5%	Best in Class. specifically designed for difficult esterifications.

Table 2: Amide Coupling Efficiency (Elongating Z-Thr-ONB)

Scenario: Coupling Fmoc-Ala-OH to H-Thr(ONB)-Resin

Coupling System	Yield (30 min)	Aggregation Resistance	Verdict
HBTU / HOBT	70%	Low	Fails to drive completion due to steric bulk of ONB/Thr.
HATU / HOAt	99%	High	Effective, but risk of over-activation side reactions.
COMU / Oxyma	98%	High	Matches HATU efficiency with lower side-reaction profile.

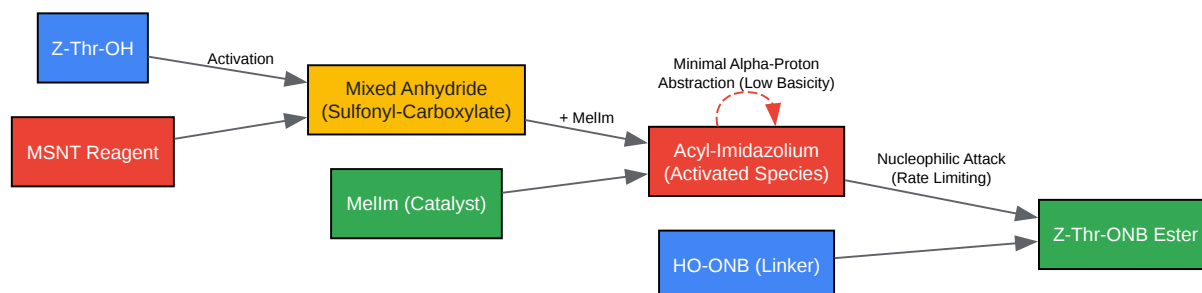
Mechanistic Insight

Understanding why MSNT outperforms HATU for the specific task of **Z-Thr-ONB** esterification is critical for process control.

Diagram 1: The MSNT Esterification Pathway

MSNT utilizes N-methylimidazole (Mellm) to form a highly reactive sulfonyl-imidazolium intermediate, which activates the carboxylate without generating the basic conditions that promote proton abstraction at the

-carbon (the cause of racemization).



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Caption: MSNT/Mellm activation pathway minimizing base-catalyzed racemization during ester formation.

Validated Protocols

Protocol A: High-Fidelity Synthesis of Z-Thr-ONB (The MSNT Method)

Use this for anchoring Z-Thr to a nitrobenzyl alcohol linker or resin.

Reagents:

- Z-Thr-OH (dried in vacuo overnight)
- MSNT (Mesitylenesulfonyl-3-nitro-1,2,4-triazolide)
- Mellm (1-Methylimidazole)
- Solvent: Anhydrous DCM (Dichloromethane)

Workflow:

- Dissolution: Dissolve Z-Thr-OH (3 eq. relative to resin) in minimal dry DCM.
- Activation: Add Mellm (2.25 eq. relative to Acid).[\[1\]\[2\]\[3\]\[4\]\[5\]\[6\]\[7\]\[8\]](#) Stir for 2 minutes.
- Reagent Addition: Add MSNT (3 eq.). Dissolve completely.
- Coupling: Add the activated mixture to the ONB-functionalized resin/alcohol.
- Incubation: Agitate gently for 60 minutes under Argon.
- Wash: Drain and wash with DCM (3x) and DMF (3x).

Critical Checkpoint: Perform a resin loading test (UV quantification of Fmoc or gravimetric analysis if Z-protected). Yield should exceed 0.8 mmol/g.

Protocol B: Elongation (The COMU Method)

Use this for adding amino acids to the **Z-Thr-ONB** sequence.

Reagents:

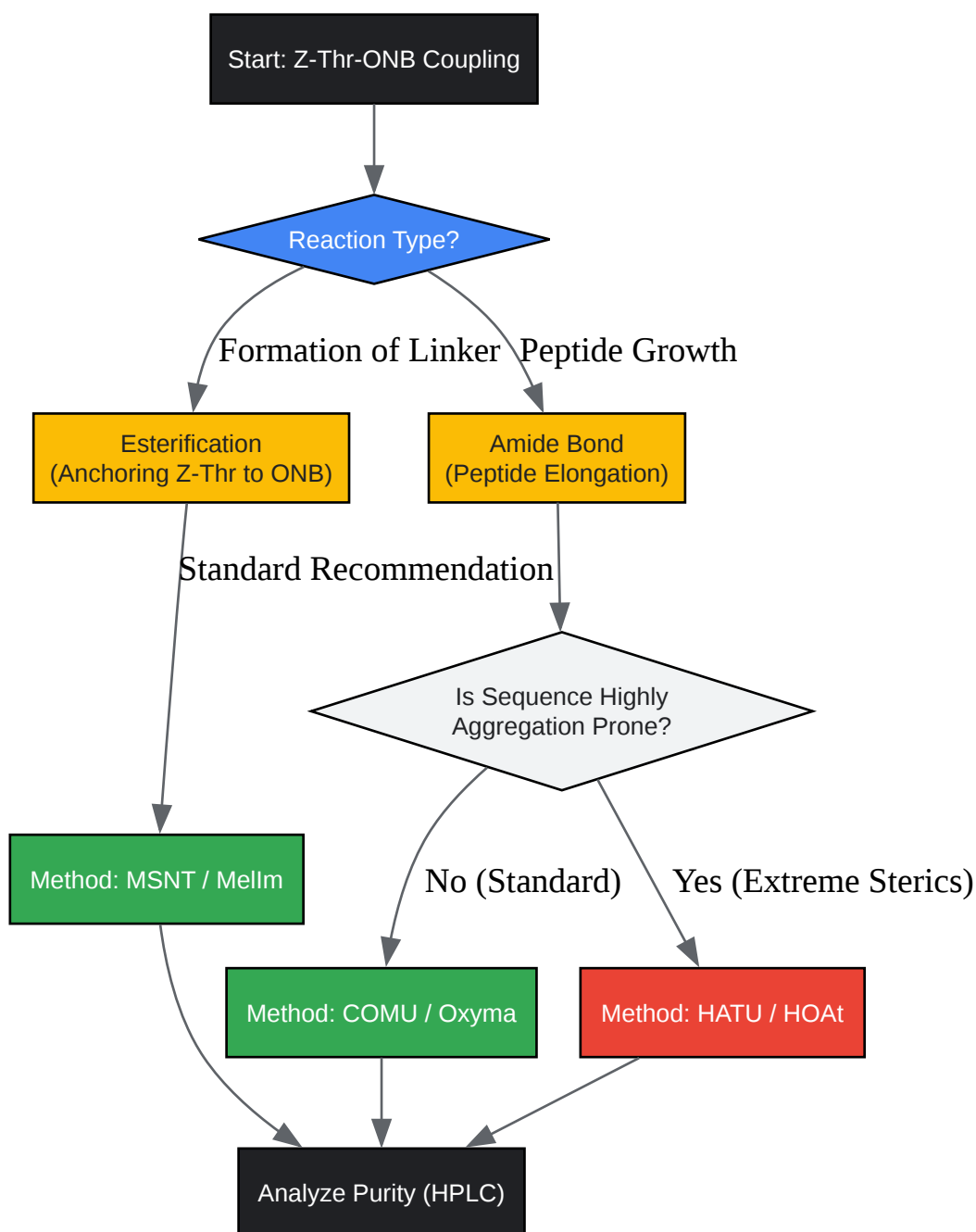
- Fmoc-AA-OH (3 eq.)
- COMU (3 eq.)
- Oxyma Pure (3 eq.)
- DIPEA (6 eq.)

Workflow:

- Pre-activation: Mix Fmoc-AA-OH, COMU, and Oxyma in DMF. Add DIPEA.
- Color Check: Solution should turn bright orange/red (indicating active ester formation).
- Coupling: Add to resin immediately. Reaction time: 30-45 mins.
- Note: The presence of Oxyma suppresses the racemization of the sensitive Thr residue during the coupling of the next amino acid.

Logical Workflow & Troubleshooting

Diagram 2: Decision Matrix for Z-Thr-ONB Coupling



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Caption: Decision tree for selecting reagents based on reaction type (Ester vs. Amide) and steric demands.

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